

Coretinphencone: A Novel JAK2 Inhibitor for Hematological Malignancies

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Compound of Interest

Compound Name: Coretinphencone

Cat. No.: B3028144

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An In-depth Technical Guide on the Mechanism of Action

Audience: Researchers, scientists, and drug development professionals.

Abstract: **Coretinphencone** is a novel, potent, and selective small molecule inhibitor of Janus kinase 2 (JAK2), a key enzyme in the JAK-STAT signaling pathway. Dysregulation of this pathway is a critical driver in the pathogenesis of various myeloproliferative neoplasms (MPNs) and other hematological malignancies. This document provides a comprehensive overview of the mechanism of action of **Coretinphencone**, supported by preclinical data. We detail its biochemical and cellular activity, binding kinetics, and in vivo efficacy. The experimental protocols for the key assays are provided to ensure reproducibility and facilitate further investigation.

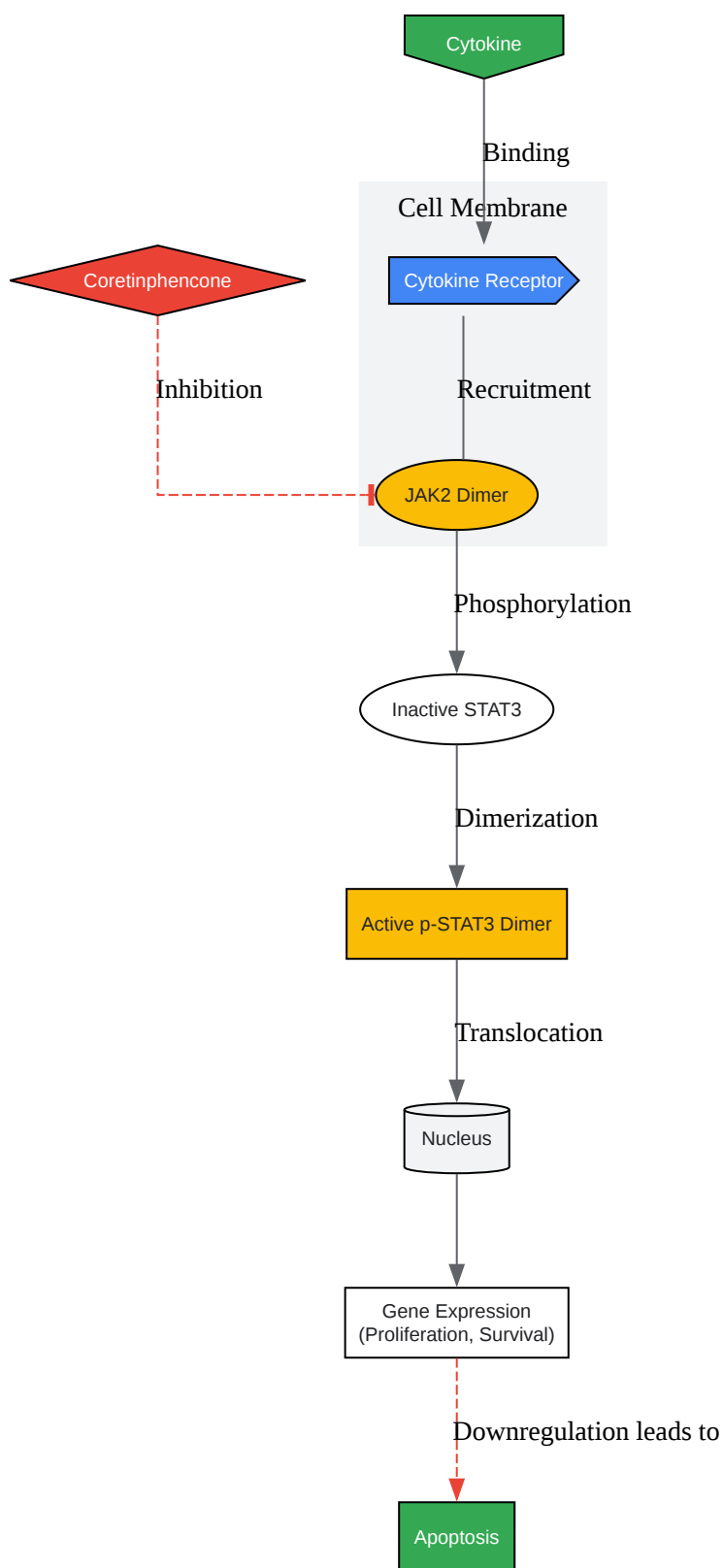
Introduction: The JAK-STAT Pathway and the Role of JAK2

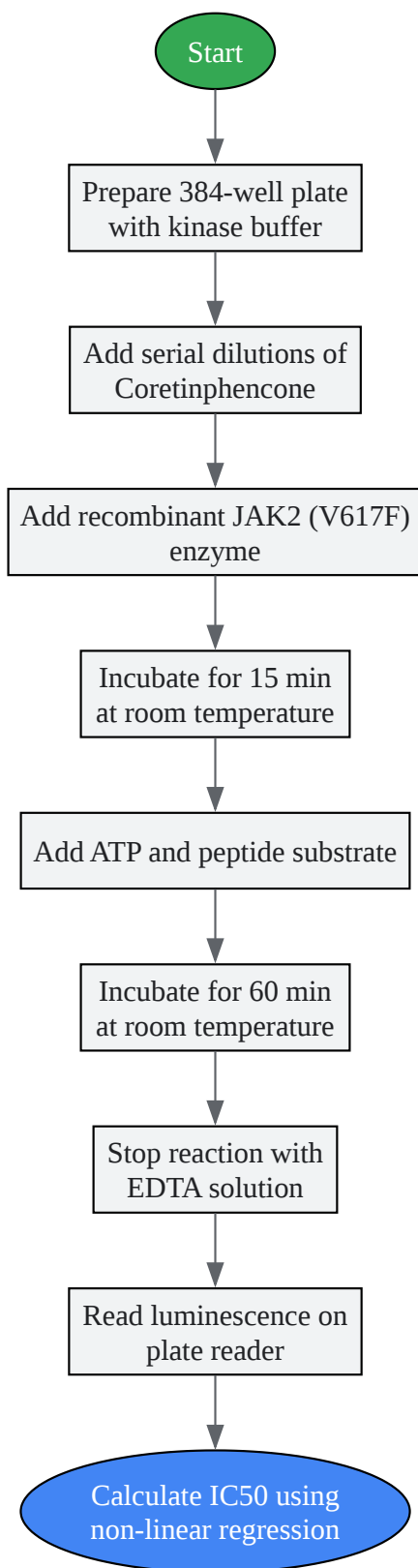
The Janus kinase (JAK) family of tyrosine kinases, comprising JAK1, JAK2, JAK3, and TYK2, are essential mediators of cytokine signaling. Upon cytokine binding to their cognate receptors, JAKs are activated, leading to the phosphorylation and activation of Signal Transducers and Activators of Transcription (STATs). Activated STATs then translocate to the nucleus to regulate the expression of genes involved in cell proliferation, differentiation, and survival. The V617F mutation in the pseudokinase domain of JAK2 is a common somatic mutation found in a majority of patients with MPNs, leading to constitutive activation of the kinase and downstream

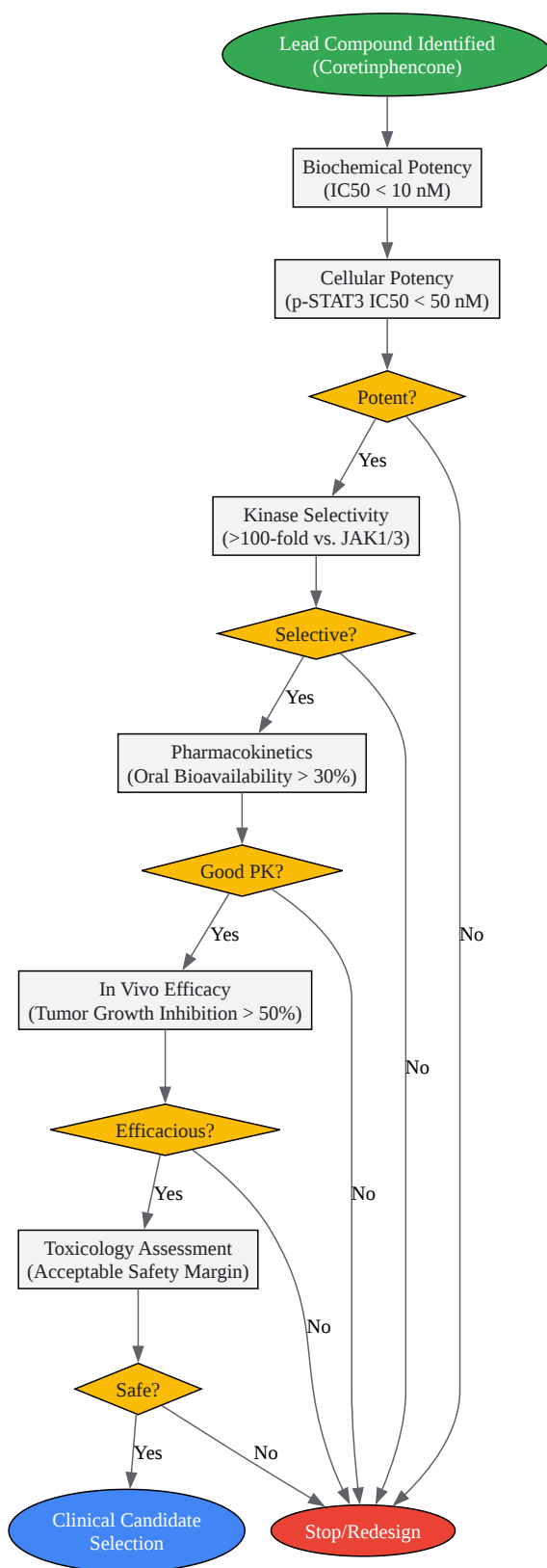
signaling, driving the disease phenotype. **Coretinphencone** was designed to selectively inhibit this constitutively active form of JAK2.

Mechanism of Action: Inhibition of JAK2 Signaling

Coretinphencone exerts its therapeutic effect by directly inhibiting the catalytic activity of JAK2. It binds to the ATP-binding pocket of the JAK2 kinase domain, preventing the phosphorylation of its downstream substrate, STAT3. This blockade of the JAK-STAT pathway leads to the downregulation of pro-survival and proliferative gene expression in cancer cells, ultimately inducing apoptosis.







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